

RBN012811: A Technical Guide to its Role in Interferon Signaling

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Compound of Interest

Compound Name: RBN012811

Cat. No.: B15605589

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For Researchers, Scientists, and Drug Development Professionals

Introduction

RBN012811 is a potent and selective heterobifunctional small molecule that acts as a proteolysis-targeting chimera (PROTAC) for Poly(ADP-ribose) polymerase 14 (PARP14). PARP14, an interferon-stimulated gene (ISG), has emerged as a key regulator of inflammatory and immune responses, including interferon signaling. This technical guide provides an in-depth overview of **RBN012811**, its mechanism of action in modulating interferon signaling, and detailed experimental protocols for its characterization.

Core Mechanism of Action: PARP14 Degradation

RBN012811 is designed to induce the selective degradation of PARP14. It achieves this by simultaneously binding to PARP14 and an E3 ubiquitin ligase, cereblon. This proximity facilitates the ubiquitination of PARP14, marking it for degradation by the proteasome. This targeted degradation of PARP14 allows for the investigation of its role in various cellular processes, including interferon signaling.

RBN012811 and its Impact on Interferon Signaling

Interferons (IFNs) are a family of cytokines that play a critical role in the innate immune response to viral infections and in cancer immunity. PARP14 is transcriptionally upregulated in response to interferon, particularly IFN γ , and is involved in the downstream signaling cascade. [1][2][3]

RBN012811-mediated degradation of PARP14 has been shown to disrupt interferon-induced cellular processes. Specifically, the degradation of PARP14 leads to the disappearance of interferon-induced ADP-ribosylation (ADPr) condensates within p62 bodies.[2] This suggests that PARP14's enzymatic activity and/or its scaffolding function are essential for the formation of these structures, which are thought to play a role in signaling and protein degradation pathways activated by interferons.

Quantitative Data Summary

The following tables summarize the key quantitative data reported for **RBN012811**.

Table 1: In Vitro Activity of **RBN012811**

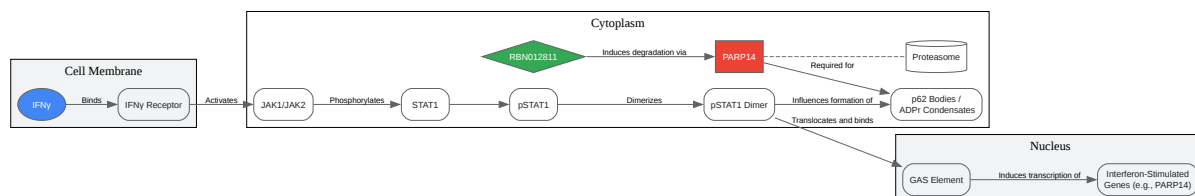
Parameter	Cell Line/Assay	Value	Reference
DC50 (PARP14 degradation)	KYSE-270	5 nM	
IC50 (Biophysical assay)	-	0.01 μ M	

Table 2: Cellular Activity of **RBN012811**

Effect	Cell Type	Observation	Reference
IL-10 release	Primary human macrophages	Dose-dependent decrease	

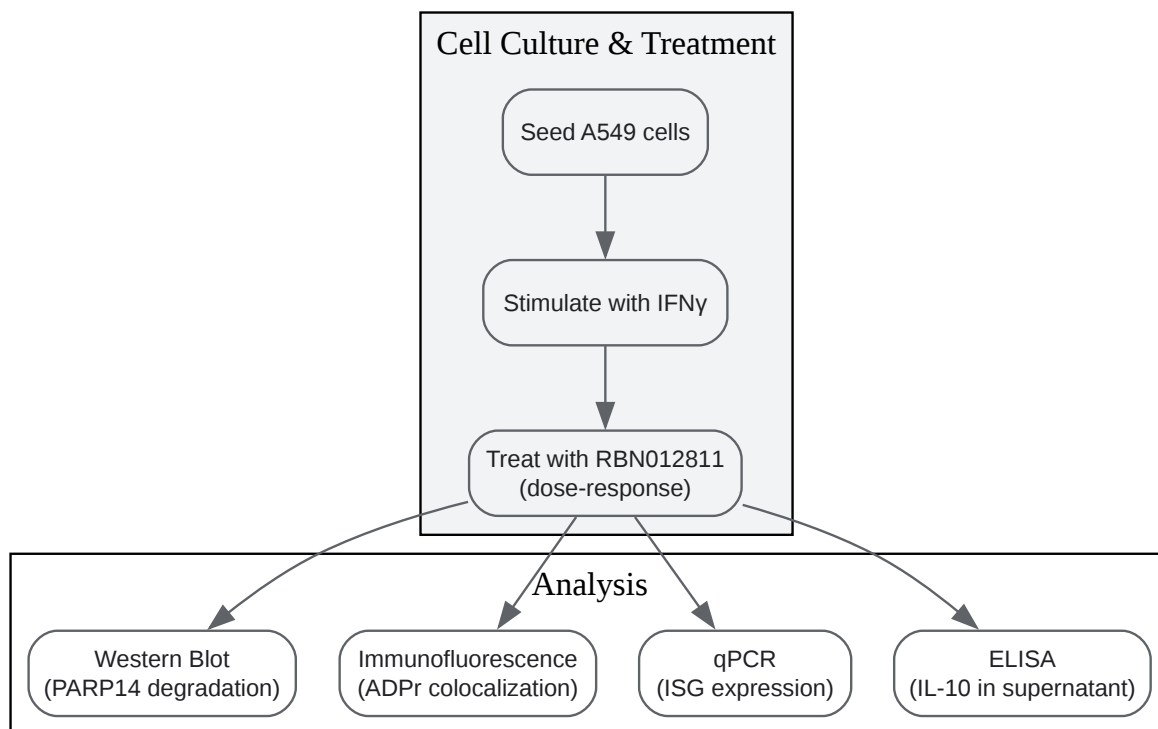
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathways and experimental workflows discussed in this guide.



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Caption: Interferon- γ signaling pathway and the role of **RBN012811**.



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Caption: General experimental workflow for studying **RBN012811**.

Experimental Protocols

The following are representative, detailed protocols for key experiments used to characterize the activity of **RBN012811**.

Cell Culture and IFN γ Stimulation

- Cell Line: A549 (human lung carcinoma) cells are commonly used.
- Culture Medium: RPMI-1640 supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- Culture Conditions: Maintain cells at 37°C in a humidified atmosphere with 5% CO₂.
- IFN γ Stimulation:

- Seed A549 cells in appropriate culture vessels (e.g., 6-well plates for western blotting, chamber slides for immunofluorescence).
- Allow cells to adhere and reach 70-80% confluency.
- Replace the culture medium with fresh medium containing human recombinant IFN γ at a final concentration of 100 ng/mL.
- Incubate for the desired time period (e.g., 24 hours) before proceeding with downstream applications.

Western Blot for PARP14 Degradation

- Cell Lysis:
 - After treatment with **RBN012811**, wash cells twice with ice-cold PBS.
 - Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Scrape the cells and collect the lysate.
 - Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Protein Quantification:
 - Determine the protein concentration of the supernatant using a BCA protein assay kit.
- SDS-PAGE and Transfer:
 - Denature 20-30 μ g of protein per sample by boiling in Laemmli sample buffer.
 - Separate the proteins on a 4-12% SDS-polyacrylamide gel.
 - Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.

- Incubate the membrane with a primary antibody against PARP14 (e.g., rabbit anti-PARP14, diluted 1:1000 in blocking buffer) overnight at 4°C.
- Wash the membrane three times with TBST.
- Incubate with an HRP-conjugated secondary antibody (e.g., anti-rabbit IgG-HRP, diluted 1:5000 in blocking buffer) for 1 hour at room temperature.
- Wash the membrane three times with TBST.
- Detection:
 - Detect the signal using an enhanced chemiluminescence (ECL) substrate and an appropriate imaging system.
 - Use an antibody against a housekeeping protein (e.g., GAPDH or β -actin) as a loading control.

Immunofluorescence for ADPr and PARP14 Colocalization

- Cell Seeding and Treatment:
 - Seed A549 cells on glass coverslips in a 24-well plate.
 - Treat with IFN γ and **RBN012811** as described above.
- Fixation and Permeabilization:
 - Wash cells with PBS.
 - Fix with 4% paraformaldehyde in PBS for 15 minutes at room temperature.
 - Wash three times with PBS.
 - Permeabilize with 0.25% Triton X-100 in PBS for 10 minutes.
- Blocking and Staining:

- Wash three times with PBS.
- Block with 1% BSA in PBST for 1 hour.
- Incubate with primary antibodies against PARP14 and pan-ADP-ribose binding reagent diluted in blocking buffer overnight at 4°C.
- Wash three times with PBST.
- Incubate with appropriate Alexa Fluor-conjugated secondary antibodies for 1 hour at room temperature in the dark.
- Wash three times with PBST.
- Mounting and Imaging:
 - Mount the coverslips on microscope slides using a mounting medium containing DAPI for nuclear counterstaining.
 - Image the cells using a confocal microscope.

Quantitative PCR (qPCR) for Interferon-Stimulated Genes (ISGs)

- RNA Extraction and cDNA Synthesis:
 - Following cell treatment, extract total RNA using a commercially available kit.
 - Synthesize cDNA from 1 µg of total RNA using a reverse transcription kit.
- qPCR Reaction:
 - Set up qPCR reactions using a SYBR Green or TaqMan-based master mix.
 - Use primers specific for the ISGs of interest (e.g., IFIT1, MX1, OAS1) and a housekeeping gene (e.g., GAPDH, ACTB).
 - Perform the qPCR on a real-time PCR system.

- Data Analysis:
 - Calculate the relative gene expression using the $\Delta\Delta C_t$ method, normalizing the expression of the target ISGs to the housekeeping gene.

IL-10 ELISA

- Sample Collection:
 - After treating primary human macrophages with **RBN012811**, collect the cell culture supernatant.
 - Centrifuge the supernatant to remove any cellular debris.
- ELISA Procedure:
 - Perform the ELISA according to the manufacturer's instructions for a human IL-10 ELISA kit.
 - Briefly, add standards and samples to the wells of a microplate pre-coated with an anti-human IL-10 antibody.
 - Incubate, then wash the plate.
 - Add a biotin-conjugated detection antibody, followed by incubation and washing.
 - Add streptavidin-HRP, followed by incubation and washing.
 - Add a substrate solution and stop the reaction.
- Data Analysis:
 - Measure the absorbance at 450 nm using a microplate reader.
 - Generate a standard curve and determine the concentration of IL-10 in the samples.

Conclusion

RBN012811 is a valuable research tool for elucidating the complex role of PARP14 in interferon signaling and other cellular processes. Its ability to induce potent and selective degradation of PARP14 provides a powerful method for studying the functional consequences of PARP14 loss. The protocols and data presented in this guide offer a comprehensive resource for researchers interested in utilizing **RBN012811** to advance our understanding of interferon biology and its implications in disease.

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